

Synonyms for methyl 3-hydroxy-2,2-dimethylpropanoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl 3-hydroxy-2,2-dimethylpropanoate*

Cat. No.: *B147297*

[Get Quote](#)

An In-depth Technical Guide to **Methyl 3-hydroxy-2,2-dimethylpropanoate** and Its Synonyms

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds, including their various synonyms and properties, is paramount. This guide provides a detailed overview of **Methyl 3-hydroxy-2,2-dimethylpropanoate**, a versatile organic compound.

Synonyms and Chemical Identifiers

Methyl 3-hydroxy-2,2-dimethylpropanoate is known by several other names in scientific literature and commercial databases. Utilizing the correct synonym is crucial for effective database searching and clear communication in research.

Synonym	Source
Methyl 3-hydroxypivalate	[1] [2]
Hydroxypivalic Acid Methyl Ester	[2] [3]
Methyl 2,2-dimethyl-3-hydroxypropionate	[2] [3] [4]
Methyl Hydroxypivalate	[2] [3]
Propanoic acid, 3-hydroxy-2,2-dimethyl-, methyl ester	[1] [2]
3-hydroxy-2,2-dimethylpropionic acid methyl ester	[1]
2,2-Dimethyl-3-hydroxypropionic Acid Methyl Ester	[2]
Methyl β -hydroxypivalate	[5]

Physicochemical Properties

The physical and chemical properties of **Methyl 3-hydroxy-2,2-dimethylpropanoate** are summarized in the table below. These properties are essential for designing experiments, understanding its behavior in different environments, and for safety considerations.

Property	Value	Source
CAS Number	14002-80-3	[1][6][7]
Molecular Formula	C6H12O3	[2][6][7]
Molecular Weight	132.16 g/mol	[1][3][7]
Appearance	Colorless to pale yellow liquid	[2][6]
Melting Point	-16 °C	[3][7]
Boiling Point	177-178 °C at 740 mmHg	[3][4][8]
Density	1.036 g/mL at 25 °C	[3][4][8]
Refractive Index	n _{20/D} 1.428	[3][4][8]
Flash Point	169 °F (76 °C) - closed cup	[3][4]
Water Solubility	Soluble	[3]
EINECS Number	237-805-3	[7][8]
MDL Number	MFCD00009707	[7][8]
InChI Key	KJRFTNVYOAGTHK- UHFFFAOYSA-N	[2][3][6]

Synthesis and Experimental Protocols

The synthesis of **Methyl 3-hydroxy-2,2-dimethylpropanoate** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

Synthesis from 3-chloro-2,2-dimethylpropionic acid

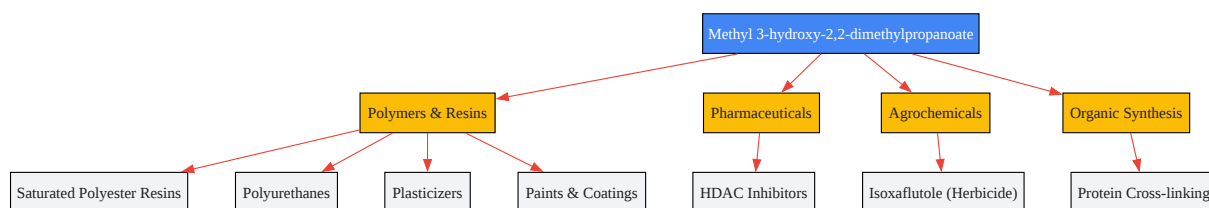
This method involves the reaction of 3-chloro-2,2-dimethylpropionic acid with sodium methoxide in methanol.[9]

Experimental Protocol:

- To a stirred solution of 30.0 grams (0.22 mole) of 3-chloro-2,2-dimethylpropionic acid in 100 ml of absolute methanol, add 35.6 grams (0.66 mole) of a 25% methanolic solution of

sodium methoxide dropwise.

- The reaction is exothermic, causing the temperature to rise to 40°C.
- After the addition is complete, heat the reaction mixture at reflux for 4 hours.
- Cool the mixture to ambient temperature and stir for one hour.
- Acidify the reaction mixture with concentrated hydrochloric acid and add 150 ml of water.
- Extract the mixture with four 100 ml portions of methylene chloride.
- Combine the organic extracts and dry them with magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to yield methyl 3-hydroxy-2,2-dimethylpropionate as an oil (20.8 grams).[9]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-hydroxypivalate | C₆H₁₂O₃ | CID 84152 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 3-hydroxy-2,2-dimethylpropanoate | CymitQuimica [cymitquimica.com]
- 3. HYDROXYPIVALIC ACID METHYL ESTER | 14002-80-3 [chemicalbook.com]
- 4. 2,2-二甲基-3-羟基丙酸甲酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. CAS 14002-80-3: Methyl 3-hydroxy-2,2-dimethylpropanoate [cymitquimica.com]
- 7. 14002-80-3 Methyl 3-hydroxy-2,2-dimethylpropanoate AKSci Z4147 [aksci.com]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. prepchem.com [prepchem.com]
- To cite this document: BenchChem. [Synonyms for methyl 3-hydroxy-2,2-dimethylpropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147297#synonyms-for-methyl-3-hydroxy-2-2-dimethylpropanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com